

# Application Notes and Protocols: Diisobutyl Carbinol in the Synthesis of Specialty Esters

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## Compound of Interest

Compound Name: *Diisobutyl carbinol*

Cat. No.: *B1670625*

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## Introduction

**Diisobutyl carbinol** (DIBC), also known as 2,6-dimethyl-4-heptanol, is a versatile secondary alcohol that serves as a key intermediate in the synthesis of a variety of specialty esters. Its branched structure imparts unique properties to its ester derivatives, such as enhanced stability, specific solvency, and desirable sensory characteristics. These esters find applications in diverse fields, including as fragrances, flavors, plasticizers, lubricants, and coatings. This document provides detailed application notes and experimental protocols for the synthesis of specialty esters using **diisobutyl carbinol**, targeting researchers and professionals in drug development and chemical synthesis.

## Properties of Diisobutyl Carbinol

A comprehensive understanding of the physical and chemical properties of **diisobutyl carbinol** is essential for its effective use in ester synthesis.

Property	Value	Reference
Molecular Formula	C <sub>9</sub> H <sub>20</sub> O	[1][2]
Molecular Weight	144.26 g/mol	[1]
Appearance	Colorless liquid	[1][3]
Odor	Sweet, mild	[4]
Boiling Point	178 °C at 760 mmHg	[3]
Melting Point	-65 °C	[1]
Flash Point	66.1 °C	[1]
Density	0.811 g/cm <sup>3</sup> at 20 °C	[4]
Solubility in Water	0.06% by weight at 20 °C	[4]
Refractive Index	1.427 at 20 °C	[1]

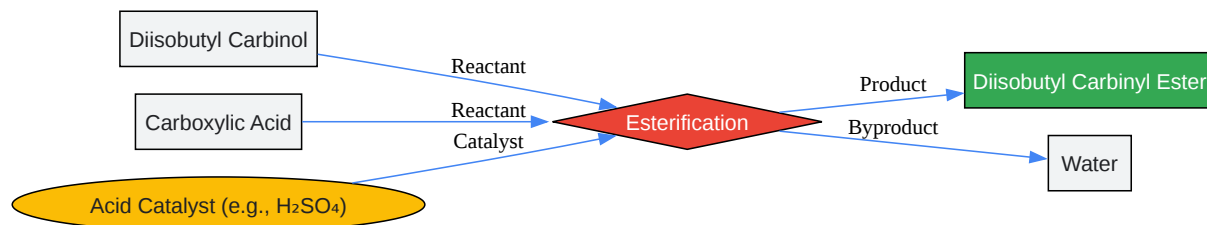
## Synthesis of Specialty Esters: Methodologies and Protocols

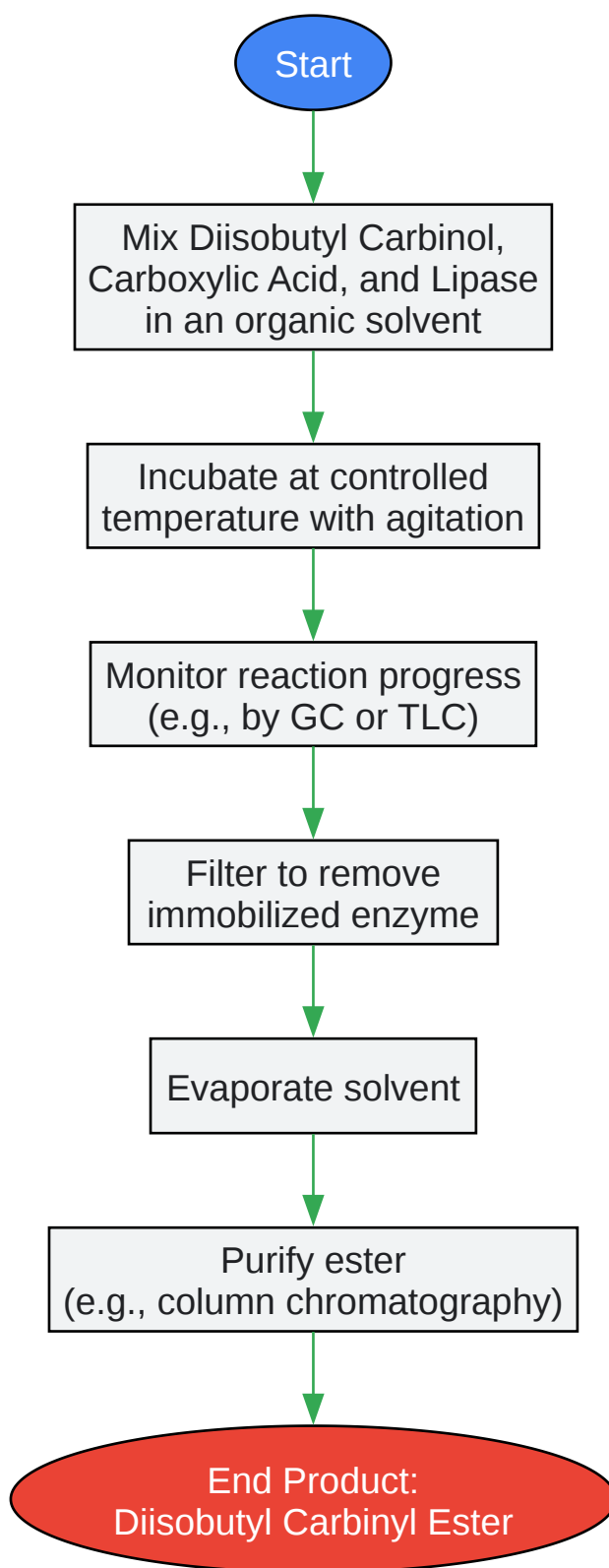
The synthesis of specialty esters from **diisobutyl carbinol** can be achieved through several established esterification methods. The choice of method depends on the specific carboxylic acid used, the desired purity of the product, and the scale of the reaction.

### Fischer-Speier Esterification

This classic acid-catalyzed esterification is a common method for producing esters from alcohols and carboxylic acids. The reaction is an equilibrium process, and to drive it towards the product side, an excess of one reactant (usually the alcohol) is used, or the water formed during the reaction is removed.

#### Logical Relationship of Fischer-Speier Esterification





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## References

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